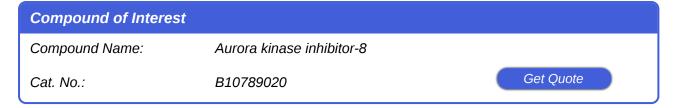


Application Note: Preparation of Aurora Kinase Inhibitor-8 Stock Solutions

Author: BenchChem Technical Support Team. Date: December 2025



For Researchers, Scientists, and Drug Development Professionals

This document provides detailed protocols for the preparation of stock solutions of **Aurora kinase inhibitor-8**, a highly selective inhibitor of Aurora kinases.[1] Accurate preparation and storage of this inhibitor are crucial for reliable and reproducible experimental results in drug discovery and cell biology research.

Introduction to Aurora Kinase Inhibitor-8

Aurora kinases are a family of serine/threonine kinases that play essential roles in the regulation of mitosis and are frequently overexpressed in various human cancers.[2][3] This makes them attractive targets for cancer therapy. **Aurora kinase inhibitor-8** is a potent and selective small molecule inhibitor of Aurora kinases, making it a valuable tool for studying their cellular functions and for preclinical cancer research.[1]

Data Presentation

The following tables summarize the key quantitative data for **Aurora kinase inhibitor-8**.

Table 1: Chemical and Physical Properties



Property	Value	Reference
Catalog Number	HY-144991	[1]
CAS Number	2133001-88-2	[1]
Molecular Formula	C30H29N7O3	[1]
Molecular Weight	535.60 g/mol	[1]

Table 2: Solubility Data

Solvent	Maximum Solubility	Notes	Reference
DMSO	25 mg/mL (46.68 mM)	Requires sonication to fully dissolve.	[1]
In vivo formulation 1	≥ 1.25 mg/mL (2.33 mM)	10% DMSO, 40% PEG300, 5% Tween- 80, 45% Saline	[1][4]
In vivo formulation 2	≥ 1.25 mg/mL (2.33 mM)	10% DMSO, 90% Corn Oil	[1][4]

Table 3: Recommended Storage Conditions



Format	Storage Temperature	Shelf Life	Notes	Reference
Solid Powder	4°C	Not specified	Store sealed, away from moisture and light.	[1]
Stock Solution	-20°C	1 month	Store sealed, away from moisture and light.	[1][4]
Stock Solution	-80°C	6 months	Store sealed, away from moisture and light.	[1][4]

Experimental Protocols

This protocol describes the preparation of a 10 mM stock solution of **Aurora kinase inhibitor-8** in DMSO.

Materials:

- Aurora kinase inhibitor-8 (solid powder)
- Dimethyl sulfoxide (DMSO), anhydrous
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance
- Vortex mixer
- Sonicator (water bath or probe)
- Pipettes and sterile filter tips



Procedure:

- Equilibrate: Allow the vial of Aurora kinase inhibitor-8 powder to reach room temperature before opening to prevent condensation.
- Weigh: Accurately weigh the desired amount of the inhibitor powder. For example, to prepare
 1 mL of a 10 mM stock solution, weigh out 5.36 mg of the compound.
 - Calculation:
 - Volume (L) x Concentration (mol/L) x Molecular Weight (g/mol) = Mass (g)
 - 0.001 L x 0.010 mol/L x 535.60 g/mol = 0.00536 g = 5.36 mg
- Dissolve: Add the appropriate volume of anhydrous DMSO to the powder. For the example above, add 1 mL of DMSO.
- Mix: Vortex the solution thoroughly for 1-2 minutes to aid dissolution.
- Sonicate: If precipitation or cloudiness is observed, sonicate the solution until it becomes clear.[1] A brief sonication in a water bath is usually sufficient.
- Aliquot: Dispense the stock solution into smaller, single-use aliquots in sterile microcentrifuge tubes. This minimizes freeze-thaw cycles.
- Store: Store the aliquots at -20°C for short-term storage (up to 1 month) or at -80°C for long-term storage (up to 6 months).[1][4]

This protocol is for preparing a 1.25 mg/mL working solution for administration in animal models.[4]

Materials:

- High-concentration stock solution of Aurora kinase inhibitor-8 in DMSO (e.g., 12.5 mg/mL)
- PEG300
- Tween-80



- · Saline solution, sterile
- Sterile tubes for mixing

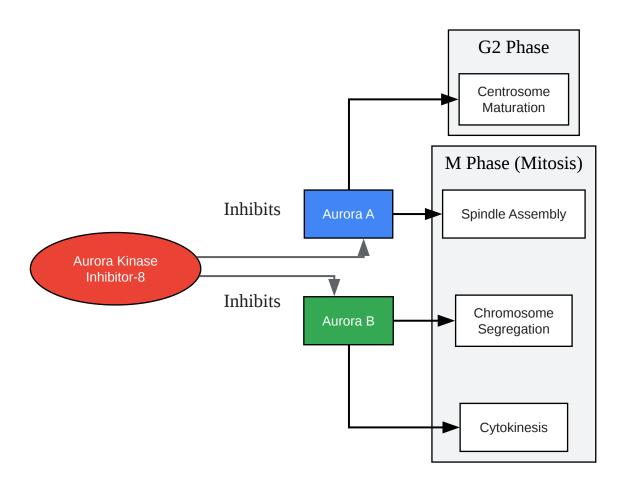
Procedure:

- Prepare DMSO Stock: First, prepare a clear stock solution in DMSO as described in Protocol
 1. For this example, a 12.5 mg/mL stock is used.[4]
- Combine Solvents: In a sterile tube, add the solvents in the following order, mixing thoroughly after each addition:
 - Add 100 μL of the 12.5 mg/mL DMSO stock solution.
 - Add 400 μL of PEG300 and mix evenly.
 - Add 50 μL of Tween-80 and mix evenly.
 - Add 450 μL of saline to bring the final volume to 1 mL.
- Final Concentration: This procedure yields a 1 mL working solution with a final concentration of 1.25 mg/mL.
- Use Immediately: It is recommended to use freshly prepared in vivo formulations.

Visualizations

The following diagrams illustrate the Aurora kinase signaling pathway and the experimental workflow for preparing stock solutions.

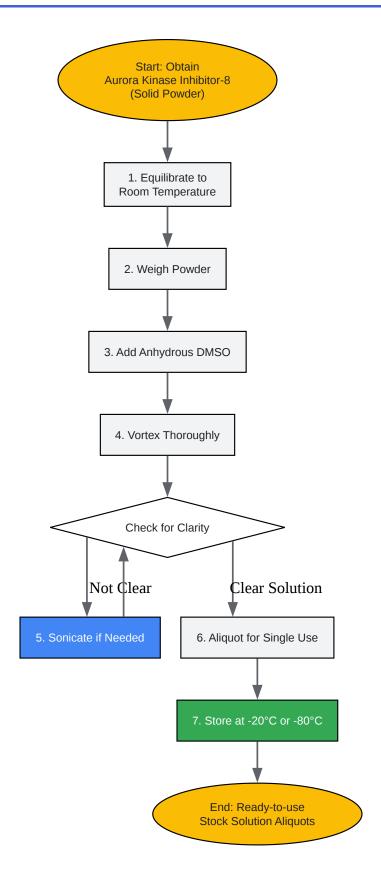




Click to download full resolution via product page

Caption: Aurora kinase signaling pathway in cell cycle progression.





Click to download full resolution via product page



Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopiclabeling.

Email: info@benchchem.com or Request Quote Online.

References

- 1. file.medchemexpress.com [file.medchemexpress.com]
- 2. Aurora inhibitor Wikipedia [en.wikipedia.org]
- 3. Aurora Kinase Inhibitors: Current Status and Outlook PMC [pmc.ncbi.nlm.nih.gov]
- 4. medchemexpress.com [medchemexpress.com]
- To cite this document: BenchChem. [Application Note: Preparation of Aurora Kinase Inhibitor-8 Stock Solutions]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10789020#preparing-aurora-kinase-inhibitor-8-stock-solutions]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [Contact our Ph.D. Support Team for a compatibility check]

Need Industrial/Bulk Grade? Request Custom Synthesis Quote





BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry. Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com